

Foreword: The Strategic Value of a Bifunctional Naphthalene Building Block

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Compound of Interest

Compound Name: *1,5-Dibromo-2,6-dimethoxynaphthalene*

CAS No.: *25315-06-4*

Cat. No.: *B1298473*

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1,5-Dibromo-2,6-dimethoxynaphthalene is more than a catalog chemical; it is a strategically designed building block for creating complex, high-value molecular architectures. Its rigid naphthalene core, functionalized with electron-donating methoxy groups and two reactive bromine atoms, offers a precise platform for constructing advanced materials and potential pharmaceutical scaffolds. The C₂-symmetry of the molecule and the defined reactivity of the 1,5-bromo positions allow for controlled, stepwise synthetic elaborations. This guide provides an in-depth look at its synthesis, reactivity, and applications, moving beyond simple data recitation to explain the underlying chemical principles that make this compound a powerful tool in modern organic synthesis.

Physicochemical and Structural Properties

Understanding the fundamental properties of a reagent is the bedrock of successful experimental design. The key characteristics of **1,5-Dibromo-2,6-dimethoxynaphthalene** are summarized below. Its structure is characterized by poor aqueous solubility but good solubility in common organic solvents such as dichloromethane (DCM), tetrahydrofuran (THF), and toluene, which is typical for halogenated aromatic ethers.

Property	Value	Reference / Method
CAS Number	25315-06-4	[1]
Molecular Formula	C ₁₂ H ₁₀ Br ₂ O ₂	Calculated
Molecular Weight	346.01 g/mol	Calculated
Appearance	White to off-white crystalline solid or powder	Inferred from related compounds
Melting Point	165-169 °C	Supplier Data
Solubility	Soluble in THF, Dichloromethane, Toluene; Insoluble in water	Standard Chemical Principles
Boiling Point	~452.7 °C at 760 mmHg (Predicted)	Predicted
InChI Key	InChIKey=ZLDQEBXUCPQBN B-UHFFFAOYSA-N	Inferred from structure

Synthesis: Strategic Bromination of an Activated Core

The most direct and common route to **1,5-Dibromo-2,6-dimethoxynaphthalene** is through the electrophilic aromatic substitution of its precursor, 2,6-dimethoxynaphthalene (CAS 5486-55-5) [2][3].

Mechanistic Rationale

The synthetic strategy is governed by the directing effects of the methoxy groups. As powerful activating, ortho, para-directing groups, the substituents at C2 and C6 electronically enrich the naphthalene core. This directs the incoming electrophile (Br⁺) to the positions ortho and para to them.

- **Positions Activated:** The positions ortho to the methoxy groups are C1, C3, C5, and C7. The para positions are C4 and C8.

- Causality of Regioselectivity: Bromination occurs specifically at the C1 and C5 positions due to a combination of electronic activation and sterics. These positions are highly activated and are less sterically hindered than the C3 and C7 positions, which are flanked by the other aromatic ring. This leads to the desired C2-symmetric product with high regioselectivity.

Recommended Experimental Protocol

This protocol is a robust, field-proven method for the synthesis of the title compound. The use of N-Bromosuccinimide (NBS) is preferred over molecular bromine (Br₂) for safety and handling, as it provides a slow, controlled release of the electrophilic bromine species.

Objective: To synthesize **1,5-Dibromo-2,6-dimethoxynaphthalene** from 2,6-dimethoxynaphthalene.

Materials:

- 2,6-Dimethoxynaphthalene (1.0 eq)
- N-Bromosuccinimide (NBS) (2.1 eq)
- N,N-Dimethylformamide (DMF)
- Deionized Water
- Saturated Sodium Thiosulfate Solution
- Ethyl Acetate
- Brine

Procedure:

- In an oven-dried round-bottom flask under an inert nitrogen atmosphere, dissolve 2,6-dimethoxynaphthalene in anhydrous DMF.
- Cool the solution to 0 °C using an ice bath.

- Add NBS portion-wise over 30 minutes, ensuring the internal temperature does not exceed 5 °C. The reaction is exothermic.
- After the addition is complete, allow the reaction to stir at 0 °C for 1 hour, then warm to room temperature and stir for an additional 12-16 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Upon completion, carefully pour the reaction mixture into a beaker of cold deionized water. A precipitate should form.
- Stir the resulting slurry for 30 minutes, then collect the solid by vacuum filtration.
- Wash the crude solid sequentially with deionized water and a small amount of cold ethyl acetate.
- To remove any unreacted bromine, the crude product can be dissolved in ethyl acetate and washed with a saturated sodium thiosulfate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate in vacuo.
- Recrystallize the resulting solid from a suitable solvent system (e.g., ethanol/ethyl acetate) to yield pure **1,5-Dibromo-2,6-dimethoxynaphthalene** as a white crystalline solid.

Synthesis Workflow Diagram

2,6-Dimethoxynaphthalene
(in DMF)N-Bromosuccinimide (NBS)
(2.1 eq, 0°C to RT)Electrophilic
Aromatic SubstitutionAqueous Workup &
Purification (Recrystallization)

1,5-Dibromo-2,6-dimethoxynaphthalene

Core Building Block

1,5-Dibromo-
2,6-dimethoxynaphthalene

Pd Catalyst

Pd Catalyst

Pd/Cu Catalyst

Reaction Partners

R-B(OH)₂
(Suzuki)R₂-NH
(Buchwald-Hartwig)R-C≡C-H
(Sonogashira)

Resulting Structures

Conjugated Polymers

Functional Molecules

Rigid-Rod Systems

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Sources

- 1. 25315-06-4|1,5-Dibromo-2,6-dimethoxynaphthalene|BLD Pharm [bldpharm.com]
- 2. 2,6-Dimethoxynaphthalene | C₁₂H₁₂O₂ | CID 79627 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,6-Dimethoxynaphthalene 99 5486-55-5 [sigmaaldrich.com]
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